

GSK6853 BRPF1 BRPF2 BRPF3 selectivity data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: GSK6853

Cat. No.: S529491

Get Quote

Experimental Protocols for Key Data

The selectivity profile of **GSK6853** is established through robust biochemical and cellular assays.

- **TR-FRET Binding Assay:** This assay measures the displacement of a fluorescent acetylated histone peptide from the bromodomain. The reported pIC50 value of **8.1** for BRPF1 corresponds to an **IC50 of approximately 8 nM** [1]. The significantly higher pIC50 values for BRPF1 compared to BRPF2 (5.1) and BRPF3 (4.8) demonstrate its high selectivity [1].
- **BROMOscan Profiling:** This high-throughput platform quantitatively evaluates the binding of **GSK6853** against a panel of 48 bromodomains. The results confirm a **Kd of 0.3 nM for BRPF1** and **>1600-fold selectivity** over all other bromodomains tested, providing a comprehensive selectivity map [1].
- **Cellular Target Engagement (NanoBRET):** This assay demonstrates that **GSK6853** can enter cells and engage with its target in a live-cell environment. It achieves an **IC50 of 20 nM** in disrupting the interaction between BRPF1 and histones, confirming its cellular potency [1].

Comparison with Other BRPF Inhibitors

GSK6853 is recognized as an improved chemical probe compared to earlier inhibitors. The table below compares it with other related compounds.

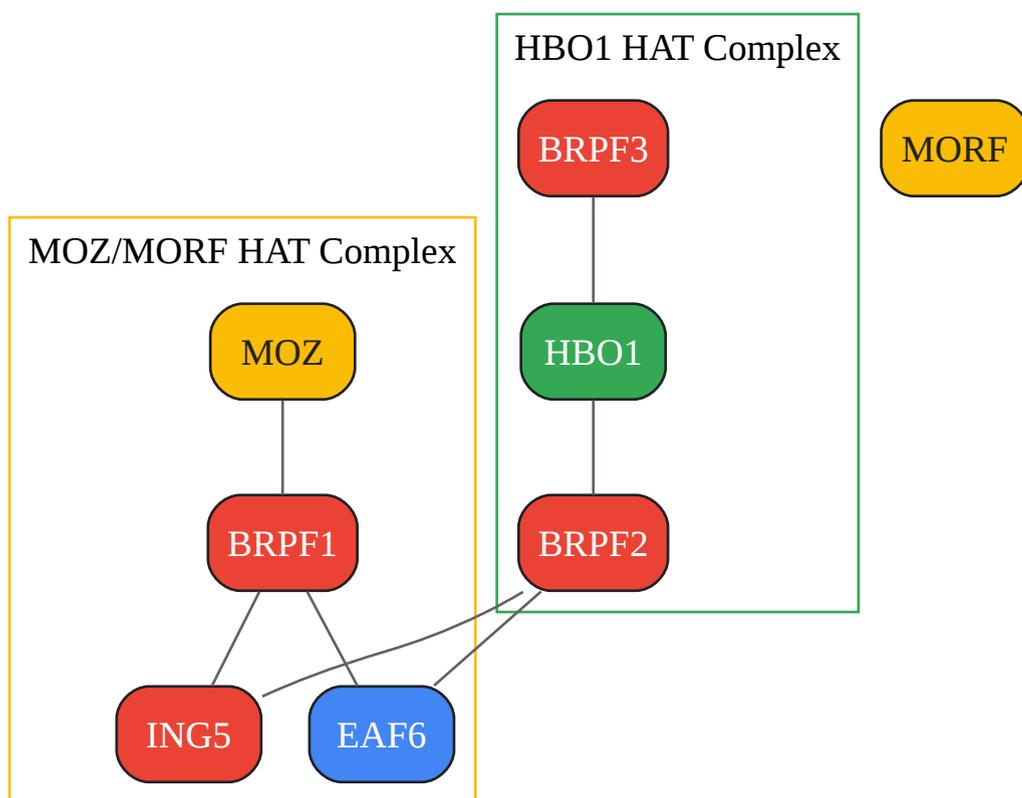
Compound	Primary Target(s)	Key Characteristics	Note
GSK6853	BRPF1	High potency & selectivity; suitable for cellular studies [1]	Recommended probe
GSK5959	BRPF1	Good selectivity but suboptimal solubility & cellular activity [2] [3]	Superseded by GSK6853 [3]
NI-57 / OF-1	BRPF1, BRPF2, BRPF3	"Pan-BRPF" inhibitor; inhibits all three paralogs [4] [5]	Non-selective
BAY-299	BRPF2, TAF1/TAF1L	Selective for BRPF2 over BRPF1/3; dual inhibitor [4] [5]	Different target profile

Biological Context of BRPF Proteins

BRPF1, BRPF2, and BRPF3 are scaffolding proteins that assemble different histone acetyltransferase (HAT) complexes [6] [4]:

- **BRPF1** is part of the **MOZ/MORF** HAT complex [6].
- **BRPF2** and **BRPF3** are subunits of the **HBO1** HAT complex [6].

These biological roles make them attractive targets for research, particularly in cancer [7] [6]. The following diagram illustrates the composition of these complexes.



Click to download full resolution via product page

Given its high selectivity and well-characterized profile, **GSK6853 is the preferred chemical probe for elucidating BRPF1-specific biology** in cellular models. For studies requiring inhibition of all BRPF paralogs, a pan-BRPF inhibitor like **NI-57** would be more appropriate [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. GSK6853 A chemical probe for BRPF1 [thesgc.org]
2. GSK6853, a Chemical Probe for Inhibition of the BRPF1 ... [pmc.ncbi.nlm.nih.gov]
3. Probe GSK-5959 [chemicalprobes.org]

4. A chemical toolbox for the study of bromodomains and ... [nature.com]
5. Benzoisoquinolinediones as Potent and Selective Inhibitors of ... [pmc.ncbi.nlm.nih.gov]
6. Biological function and histone recognition of family IV ... [pmc.ncbi.nlm.nih.gov]
7. Chromatin-focused genetic and chemical screens identify ... [nature.com]

To cite this document: Smolecule. [GSK6853 BRPF1 BRPF2 BRPF3 selectivity data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b529491#gsk6853-brpf1-brpf2-brpf3-selectivity-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com